The Discovery and Application of ELF 97: A Technical Guide

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Compound of Interest

Compound Name:	*Elf 97*
CAS No.:	*147394-94-3*
Cat. No.:	*B131292*

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For Researchers, Scientists, and Drug Development Professionals

The ELF (Enzyme-Labeled Fluorescence) 97 reagent is a powerful tool in molecular and cellular analysis, enabling the sensitive detection of phosphatase activity. This technical guide provides an in-depth overview of its discovery, mechanism of action, and applications, complete with experimental protocols and quantitative data.

Introduction to ELF 97

The **ELF 97** reagent, chemically known as 2-(5'-chloro-2'-phosphoryloxyphenyl)-6-chloro-4(3H)-quinazolinone, is a fluorogenic substrate for alkaline phosphatase (AP).[1][2] Developed by Molecular Probes, this substrate provides a significant advancement in signal amplification for various detection methods.[3] Upon enzymatic cleavage by phosphatase, the initially soluble and weakly blue-fluorescent **ELF 97** phosphate is converted into the **ELF 97** alcohol. This product is a bright yellow-green fluorescent precipitate that is insoluble in water.[4][5]

This transformation is the key to its utility, as the precipitate remains localized at the site of enzymatic activity, providing high-resolution detection.[2][4] The **ELF 97** system offers several

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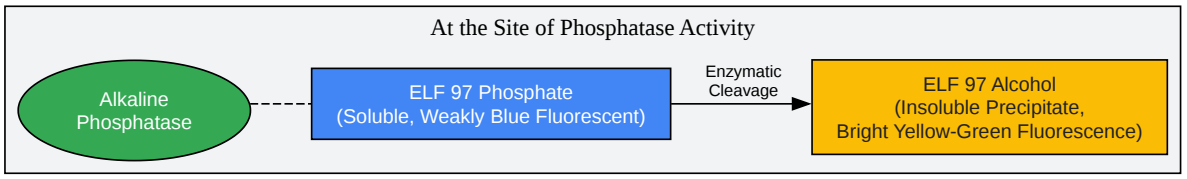
advantages over traditional colorimetric and other fluorescent detection methods, including enhanced brightness, superior photostability, and a large Stokes shift, which minimizes interference from autofluorescence.[1][2][5]

Mechanism of Action

The core of the **ELF 97** detection system lies in a simple enzymatic reaction. The **ELF 97** phosphate substrate is hydrolyzed by alkaline phosphatase, which removes the phosphate group. This enzymatic conversion results in the formation of the **ELF 97** alcohol, which then precipitates out of solution.



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Mechanism of **ELF 97** substrate conversion.

Quantitative Data

The unique spectral properties of the **ELF 97** alcohol precipitate are central to its high sensitivity and low background signal.

Property	Value	Reference
Excitation Peak	~345-360 nm	[1][2][6][7]
Emission Peak	~530-536 nm	[1][2][6][7]
Stokes Shift	~180-194 nm	[6][8]
Signal Development Time	Seconds to minutes	[1][3][7]

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The large Stokes shift of approximately 180-194 nm allows for clear separation of the emission signal from the excitation wavelength, significantly reducing background noise and autofluorescence.[1][7][8] Furthermore, the **ELF 97** precipitate is exceptionally photostable, allowing for prolonged exposure and repeated imaging without significant loss of signal intensity, a notable advantage over fluorophores like fluorescein.[1][2][5]

Key Applications and Experimental Protocols

The **ELF 97** reagent is versatile and has been successfully employed in a range of applications.

In Situ Hybridization (ISH)

ELF 97 is a highly effective tool for detecting specific mRNA sequences in cells and tissues. The bright, localized precipitate allows for the visualization of gene expression with high spatial resolution.

Experimental Workflow for mRNA In Situ Hybridization:

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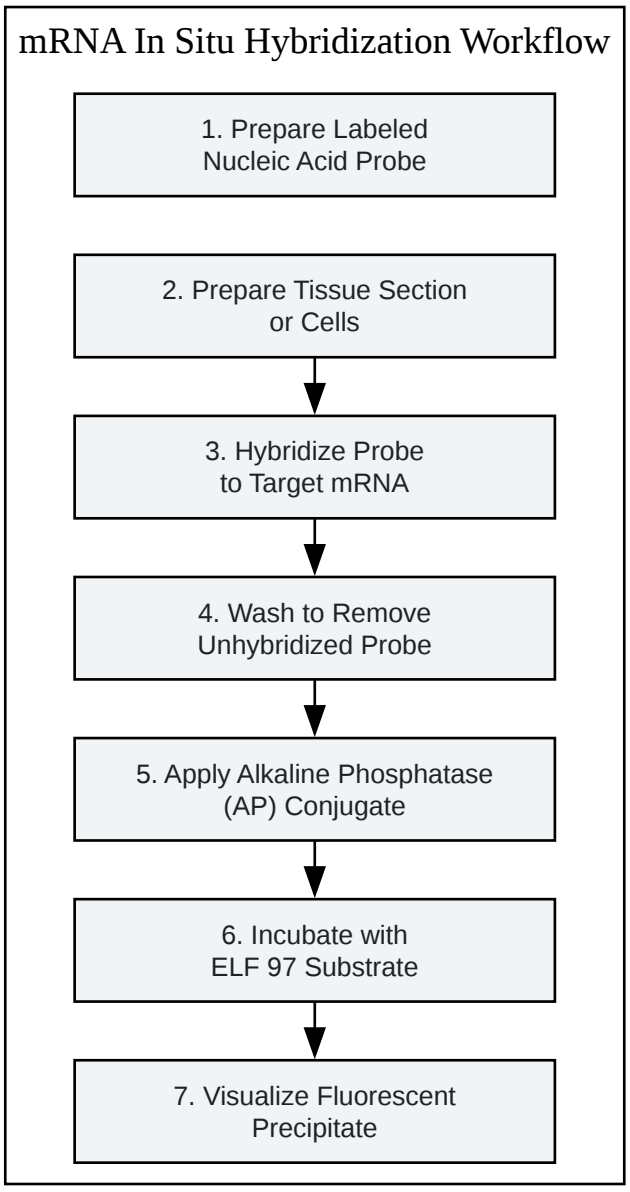

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A generalized workflow for mRNA ISH using **ELF 97**.

Protocol for Cultured Cells:

- Fixation: Fix cells on a coverslip with 4% formaldehyde and 5% acetic acid in 0.9% NaCl for 30 minutes at room temperature.[9]
- Dehydration: Wash with PBS and dehydrate through a series of ethanol washes (70%, 90%, 100%).[9]

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- Lipid Removal: Wash with 100% xylene for 5-10 minutes.[9]
- Rehydration and Permeabilization: Rehydrate through a descending ethanol series and treat with 0.2 M HCl and 0.3% Triton X-100 in PBS.[9]
- Hybridization and Washes: Follow standard in situ hybridization protocols for probe application and post-hybridization washes.[9]
- Detection: Incubate with an alkaline phosphatase conjugate, wash, and then apply the **ELF 97** substrate solution. The signal typically develops within minutes.[1][7]

Immunohistochemistry (IHC) and Cytological Labeling

ELF 97 can be used to detect antigens in tissue sections and cultured cells. The principle involves using a primary antibody to the target antigen, followed by a secondary antibody conjugated to alkaline phosphatase.

Protocol for Immunohistochemistry:

- Fixation: Formalin-fixed, paraffin-embedded sections or cryosections can be used. Methanol fixation should be avoided as it can inactivate alkaline phosphatase.[7]
- Permeabilization: Permeabilize samples with 0.2% Tween-20 in PBS for 10 minutes.[7]
- Blocking: Block with an appropriate blocking buffer to prevent non-specific antibody binding.
- Antibody Incubation: Incubate with primary and alkaline phosphatase-conjugated secondary antibodies according to standard IHC protocols.
- Substrate Incubation: Dilute the **ELF 97** phosphatase substrate 20-fold in the provided detection buffer and apply to the sample.[7]
- Signal Development: Monitor the development of the yellow-green fluorescent signal, which is typically complete within 30-90 seconds.[7]
- Mounting and Visualization: Mount with the provided mounting medium and visualize using a fluorescence microscope with a DAPI/Hoechst longpass filter set.[7]

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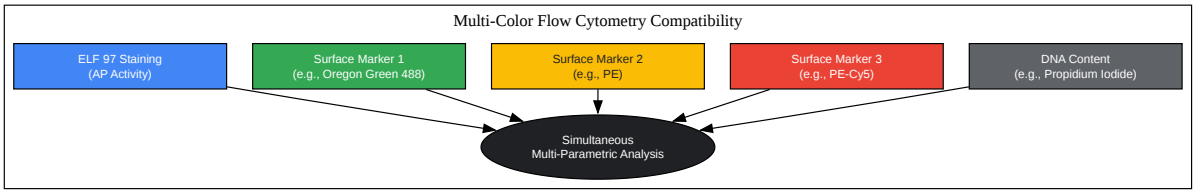
Flow Cytometry

The **ELF 97** substrate has been adapted for use in flow cytometry to detect both endogenous and antibody-conjugated alkaline phosphatase activity.[10][11] This allows for the quantification of phosphatase-positive cell populations.

Logical Relationship for Multi-Color Flow Cytometry:



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Compatibility of **ELF 97** with other fluorochromes.

Advantages and Considerations

Advantages:

- High Sensitivity: The enzymatic amplification results in a bright signal, allowing for the detection of low-abundance targets.[2]
- High Resolution: The insoluble precipitate remains localized at the site of enzyme activity, providing excellent spatial resolution.[2][4]
- Photostability: The **ELF 97** alcohol is significantly more photostable than many common fluorophores, enabling detailed and repeated imaging.[1][2]
- Large Stokes Shift: This property minimizes interference from sample autofluorescence, leading to a high signal-to-noise ratio.[1][7]

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- Rapid Signal Development: The fluorescent signal develops quickly, often within seconds to minutes.[1][3][7]

Considerations:

- Endogenous Phosphatase Activity: Tissues and cells may have endogenous phosphatase activity that can lead to background staining. It is crucial to perform appropriate controls, such as heat inactivation or the use of inhibitors like levamisole, to ensure specificity.[10]
- Fixation: The choice of fixative is important, as some, like methanol, can inactivate alkaline phosphatase.[7]
- Filter Sets: A standard fluorescein filter set is not suitable for visualizing the **ELF 97** signal. A DAPI/Hoechst longpass filter set is recommended.[7]

Conclusion

The **ELF 97** reagent represents a significant technological advancement for the detection of phosphatase activity in a wide array of biological applications. Its unique properties of high sensitivity, photostability, and excellent spatial resolution make it an invaluable tool for researchers in various fields, including molecular biology, cell biology, and drug discovery. By understanding its mechanism and following optimized protocols, scientists can leverage the power of **ELF 97** to gain deeper insights into their biological systems of interest.

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